

Application Notes and Protocols for CST967: A USP7 PROTAC Degradar

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Compound of Interest

Compound Name: CST967

Cat. No.: B15135684

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These application notes provide detailed information and protocols for the use of **CST967**, a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Ubiquitin-Specific Protease 7 (USP7). This document outlines the solubility characteristics of **CST967**, its mechanism of action, and comprehensive protocols for its application in various in vitro assays.

Introduction to CST967

CST967 is a bifunctional molecule that recruits USP7 to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of USP7.^{[1][2]} USP7 is a deubiquitinating enzyme that has been implicated in the progression of several cancers due to its role in stabilizing oncoproteins and negative regulators of tumor suppressors, such as MDM2, which in turn targets the tumor suppressor p53 for degradation.^{[3][4]} By degrading USP7, **CST967** can lead to the destabilization of MDM2, resulting in the accumulation and activation of p53, which can trigger apoptosis in cancer cells.^[3]

Solubility and Preparation of Stock Solutions

Proper dissolution and storage of **CST967** are critical for obtaining reliable and reproducible results in in vitro experiments.

Table 1: Solubility of **CST967**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	100	107.87	Requires sonication for complete dissolution. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic. [1]

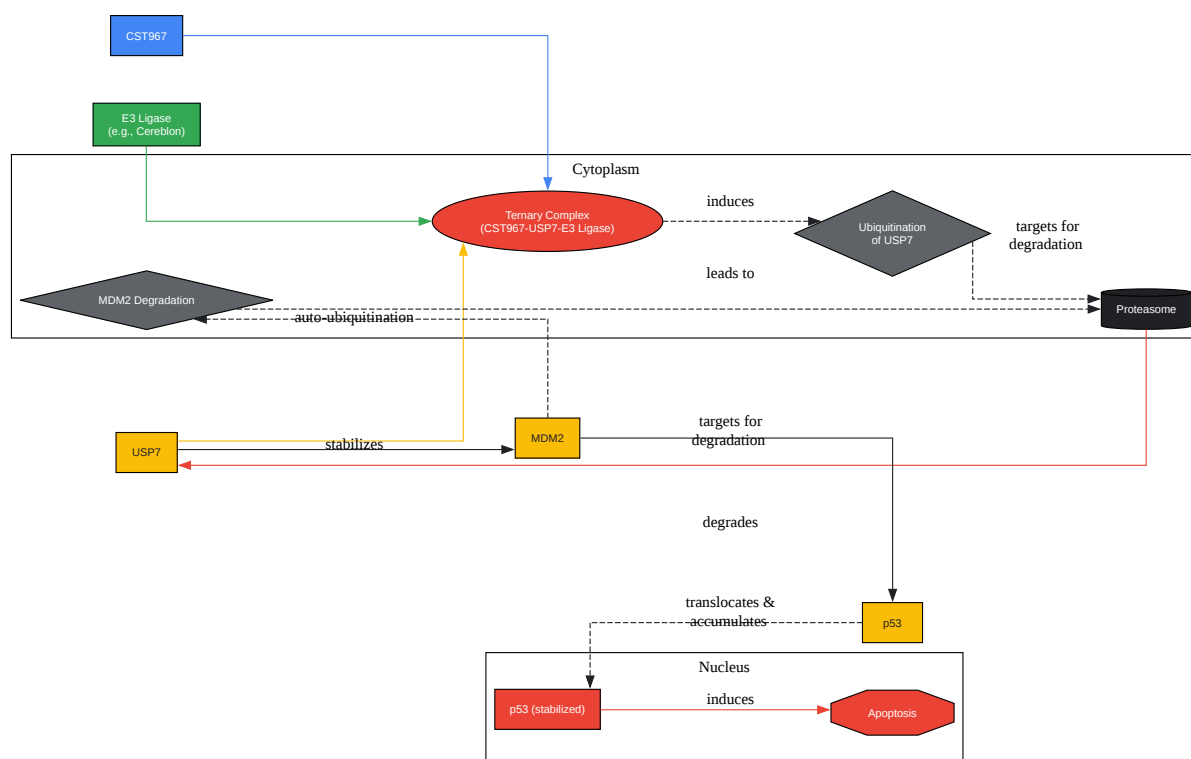
Protocol 1: Preparation of **CST967** Stock Solution

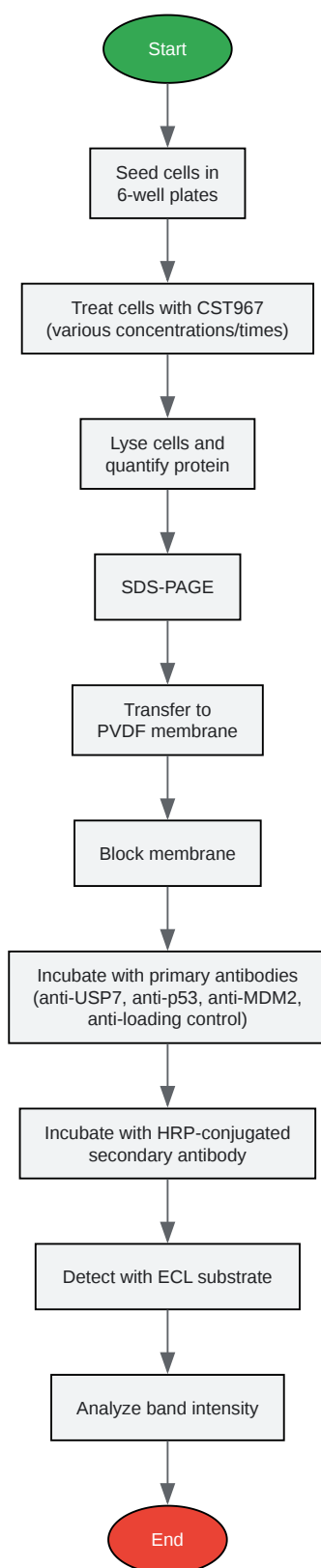
- Reagent Preparation:
 - **CST967** (Molecular Weight: 927.05 g/mol)[\[1\]](#)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
- Procedure:
 - To prepare a 10 mM stock solution, add 1.0787 mL of DMSO to 1 mg of **CST967**.[\[1\]](#)
 - Vortex the solution briefly.
 - Place the vial in an ultrasonic water bath and sonicate until the solid is completely dissolved.[\[1\]](#)
 - Visually inspect the solution to ensure there are no undissolved particles.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - For long-term storage (up to 6 months), store the aliquots at -80°C, protected from light.[\[1\]](#)

- For short-term storage (up to 1 month), store at -20°C, protected from light.[1]

Mechanism of Action and Signaling Pathway

CST967 functions as a PROTAC, inducing the degradation of USP7. This initiates a signaling cascade that impacts the p53 pathway, a critical regulator of cell cycle and apoptosis.





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